An In-depth Technical Guide to the Downstream Signaling Pathways of ADX47273

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Compound of Interest

Compound Name:	*Adx 47273*
CAS No.:	*851881-60-2*
Cat. No.:	*B1666623*

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Abstract

ADX47273 is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGluR5). As a promising therapeutic agent for central nervous system (CNS) disorders, particularly schizophrenia, understanding its downstream signaling cascades is paramount for elucidating its mechanism of action and advancing drug development efforts. This guide provides a comprehensive overview of the core signaling pathways modulated by ADX47273, supported by quantitative data, detailed experimental protocols, and visual diagrams to facilitate a deeper understanding for researchers and drug development professionals.

Core Mechanism of Action: mGluR5 Positive Allosteric Modulation

ADX47273 does not activate mGluR5 directly but potentiates the receptor's response to its endogenous ligand, glutamate. This allosteric modulation enhances the conformational

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changes in mGluR5 induced by glutamate binding, leading to a more robust and sustained activation of downstream signaling pathways. This mechanism is advantageous as it preserves the natural spatio-temporal dynamics of glutamatergic neurotransmission.

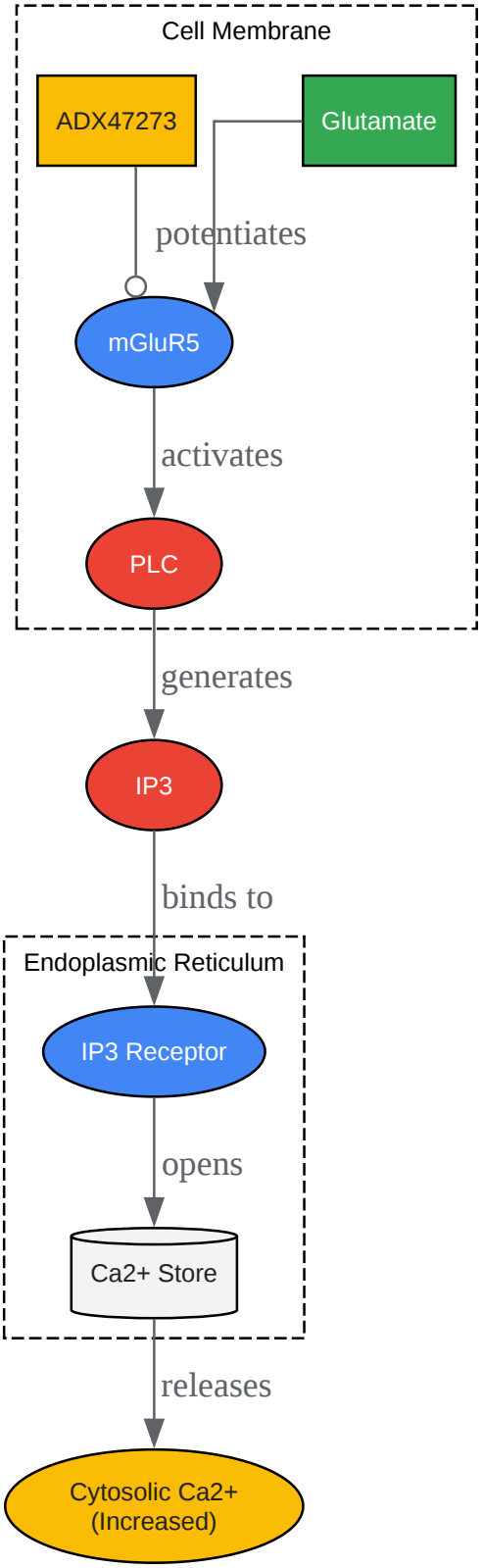
Primary Downstream Signaling Pathways

The potentiation of mGluR5 by ADX47273 initiates a cascade of intracellular events, primarily through Gq/11 protein coupling. This leads to the activation of Phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). These second messengers are pivotal in activating the core downstream signaling pathways of ADX47273.

Intracellular Calcium (Ca2+) Mobilization

A hallmark of mGluR5 activation is the mobilization of intracellular calcium. IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of stored Ca2+ into the cytoplasm. ADX47273 significantly enhances this glutamate-induced calcium influx.

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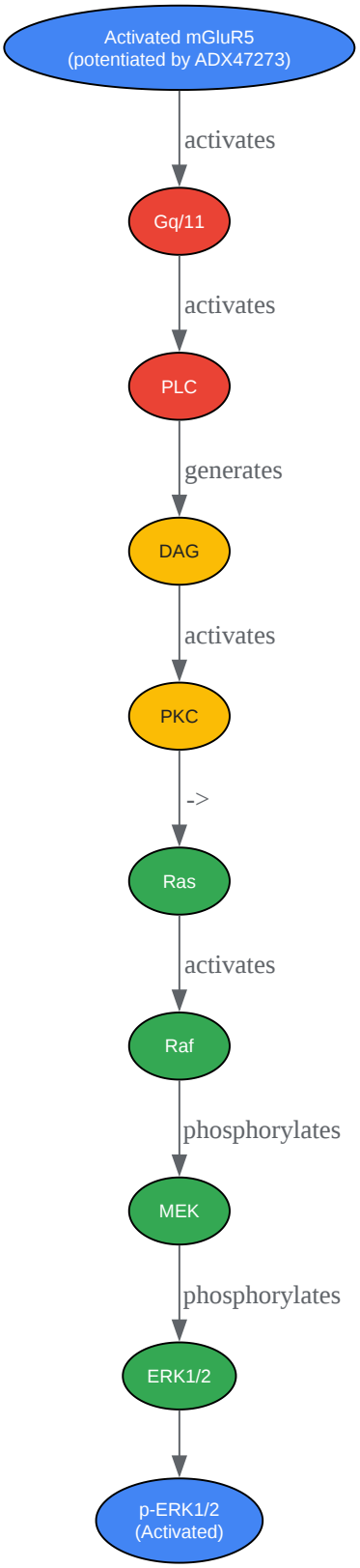
ADX47273 potentiates glutamate-induced intracellular calcium release.

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Mitogen-Activated Protein Kinase (MAPK) Pathway: ERK1/2 Activation

The increase in intracellular calcium and the activation of Protein Kinase C (PKC) by DAG converge on the Ras-Raf-MEK-ERK signaling cascade, also known as the MAPK pathway. ADX47273 has been shown to dose-dependently increase the phosphorylation, and thus activation, of Extracellular signal-regulated kinases 1 and 2 (ERK1/2).

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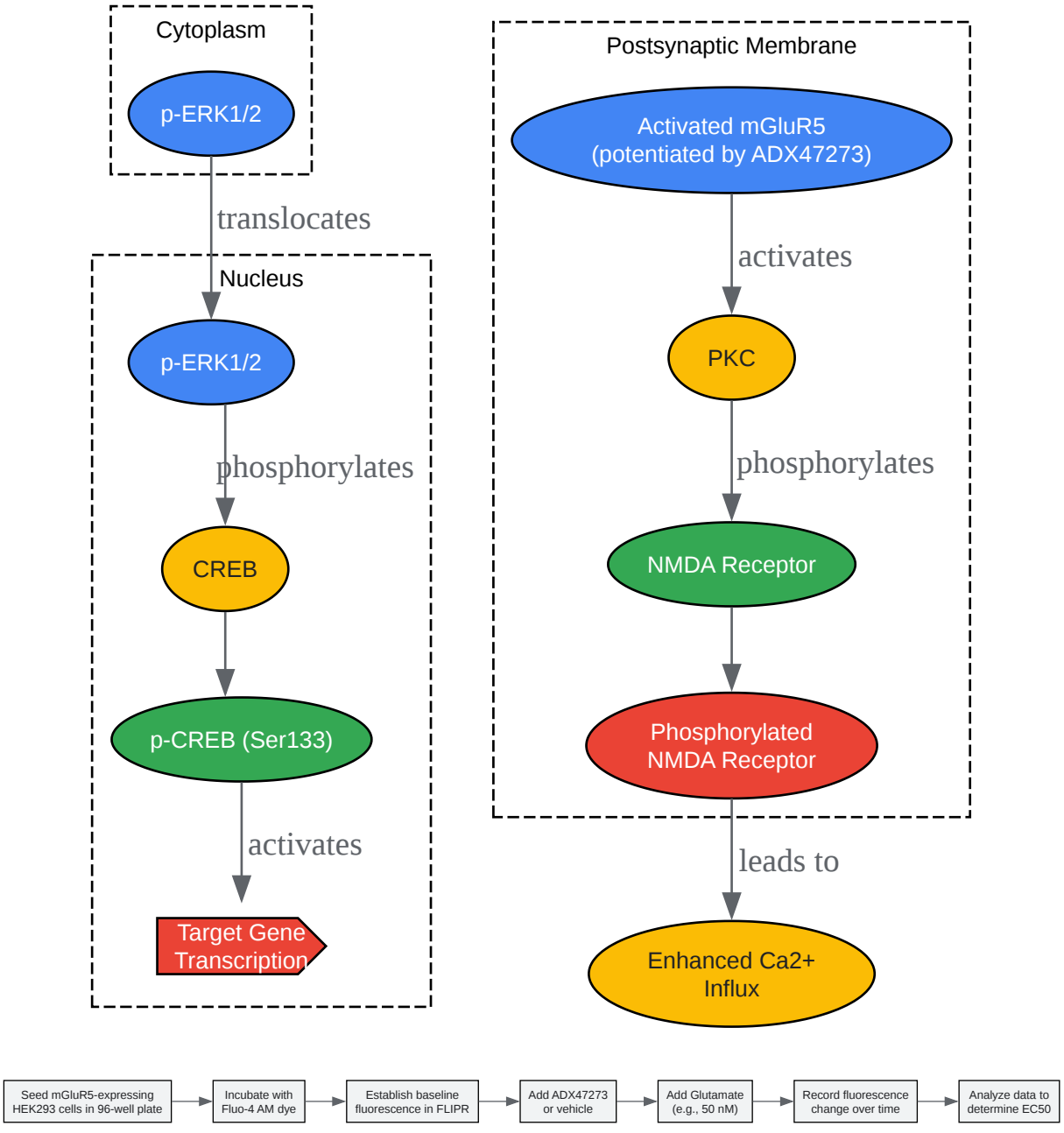
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ADX47273-mediated mGluR5 potentiation activates the ERK1/2 pathway.

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CREB Phosphorylation

Activated ERK1/2 translocates to the nucleus and phosphorylates various transcription factors, including the cAMP response element-binding protein (CREB). Phosphorylation of CREB at Serine 133 is a critical step in its activation, leading to the transcription of genes involved in neuronal plasticity, learning, and memory.



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